Technical Guide: Potential Applications of Substituted Isoxazole-3-Carbaldehydes

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Compound of Interest

Compound Name:	*5-(4-Bromophenyl)isoxazole-3-carbaldehyde*
CAS No.:	*640292-04-2*
Cat. No.:	*B3032948*

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Executive Summary

Substituted isoxazole-3-carbaldehydes represent a privileged scaffold in medicinal chemistry and organic synthesis. Distinguished by the bioisosteric properties of the isoxazole ring—mimicking the peptide bond geometry while offering improved metabolic stability—this core structure serves as a critical intermediate for high-value pharmacophores. This guide details the synthetic pathways, mechanistic underpinnings, and therapeutic applications of these aldehydes, specifically focusing on their role as precursors for anticancer and antimicrobial agents.

Chemical Significance & Reactivity

The isoxazole ring is a five-membered heterocycle containing adjacent oxygen and nitrogen atoms. In the 3-carbaldehyde derivative, the formyl group at the C3 position possesses unique reactivity due to the electron-withdrawing nature of the isoxazole core.

- Electronic Effects: The isoxazole ring acts as an electron-withdrawing group (EWG), activating the C3-formyl group towards nucleophilic attack. This makes it highly reactive in

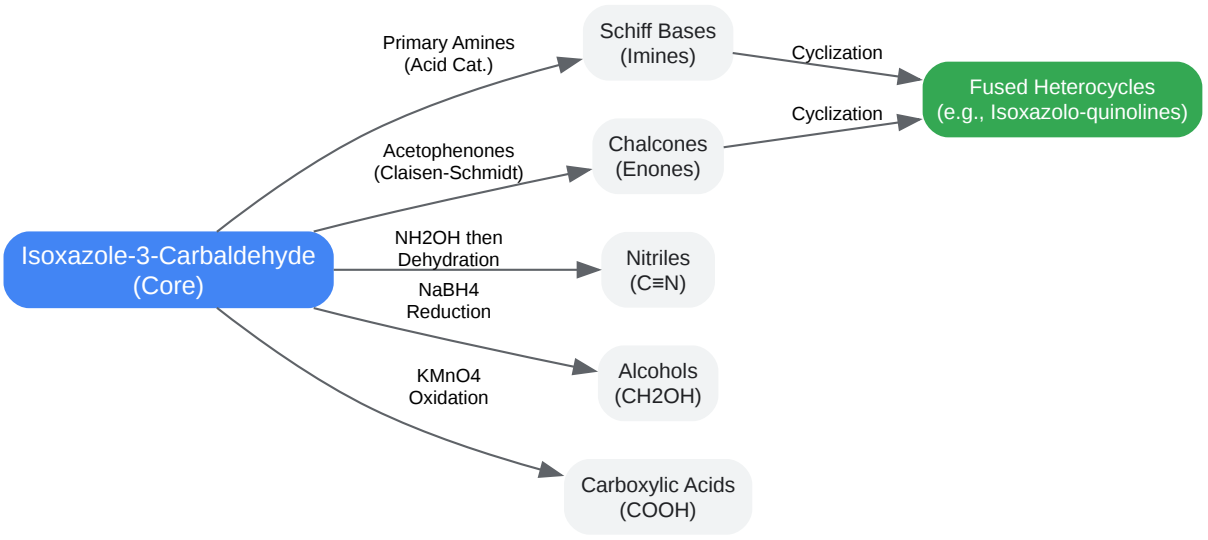
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condensation reactions (e.g., Knoevenagel, Schiff base formation).

- Bioisosterism: The 1,2-oxazole motif is a rigid bioisostere of the amide bond, often used to restrict conformation in peptide mimetics, enhancing receptor binding affinity.

Synthetic Versatility Hub

The C3-aldehyde is a "chemical hub," allowing access to diverse functional arrays.



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Figure 1: The synthetic divergence of isoxazole-3-carbaldehyde. The aldehyde group serves as a linchpin for generating diverse chemical libraries.

Pharmacological Applications

The pharmacological utility of isoxazole-3-carbaldehydes stems largely from their downstream derivatives.

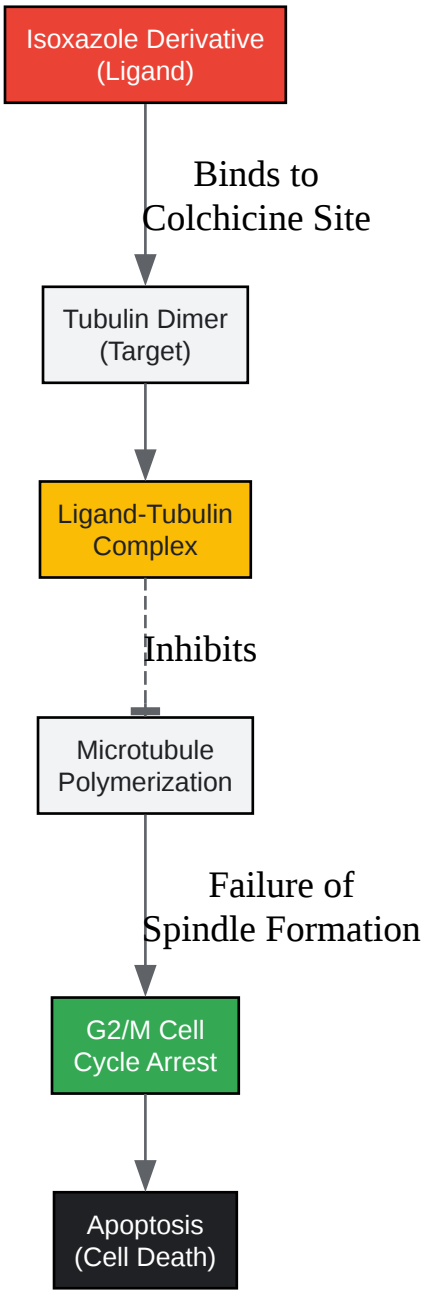
Anticancer Activity (Tubulin Inhibition)

Derivatives of 5-substituted isoxazole-3-carbaldehydes, particularly Schiff bases and chalcones, have demonstrated potent anticancer activity.

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- Mechanism: These compounds often function as Microtubule Destabilizing Agents (MDAs). They bind to the colchicine or taxane binding site of tubulin, inhibiting polymerization. This prevents mitotic spindle formation, leading to cell cycle arrest at the G2/M phase and subsequent apoptosis.[1]

- Key Target: Human cancer cell lines (HeLa, MCF-7, HepG2).



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Figure 2: Mechanism of Action for anticancer isoxazole derivatives. Inhibition of tubulin polymerization triggers a cascade leading to apoptotic cell death.

Antimicrobial & Antifungal

- Schiff Bases: Reaction with sulfonamides or heterocyclic amines yields Schiff bases with broad-spectrum antibacterial activity (e.g., against S. aureus, E. coli).
- Mechanism: Interference with bacterial DNA gyrase or cell wall synthesis. The isoxazole ring's polarity facilitates penetration through the bacterial cell membrane.

Experimental Protocol: Synthesis of 5-Phenylisoxazole-3-Carbaldehyde[2]

This protocol describes a robust, two-stage synthesis starting from ethyl 5-phenylisoxazole-3-carboxylate.[2] While direct reduction (DIBAL-H) is possible, the Reduction-Oxidation (Red-Ox) route is preferred for reproducibility and ease of purification in a standard laboratory setting.

Stage 1: Reduction to Alcohol

Objective: Convert ethyl 5-phenylisoxazole-3-carboxylate to 5-phenylisoxazole-3-methanol.

- Setup: Flame-dry a 100 mL round-bottom flask (RBF) and equip with a magnetic stir bar and nitrogen inlet.
- Reagents:
  - Ethyl 5-phenylisoxazole-3-carboxylate (1.0 g, 4.6 mmol)
  - Sodium Borohydride (NaBH4) (0.35 g, 9.2 mmol, 2.0 eq)
  - Absolute Ethanol (20 mL)
- Procedure:
  - Dissolve the ester in absolute ethanol and cool to 0°C in an ice bath.
  - Add NaBH4 portion-wise over 10 minutes to avoid vigorous gas evolution.

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- Allow the mixture to warm to room temperature (RT) and stir for 4 hours. Monitor by TLC (30% EtOAc/Hexane).
- Quench: Cool back to 0°C and carefully add saturated NH4Cl solution (10 mL).
- Workup: Remove ethanol under reduced pressure. Extract the aqueous residue with Ethyl Acetate (3 x 20 mL). Wash combined organics with brine, dry over anhydrous Na2SO4, and concentrate.[3]
- Yield: Expect ~90% of a white/off-white solid (Alcohol intermediate).

Stage 2: Selective Oxidation to Aldehyde

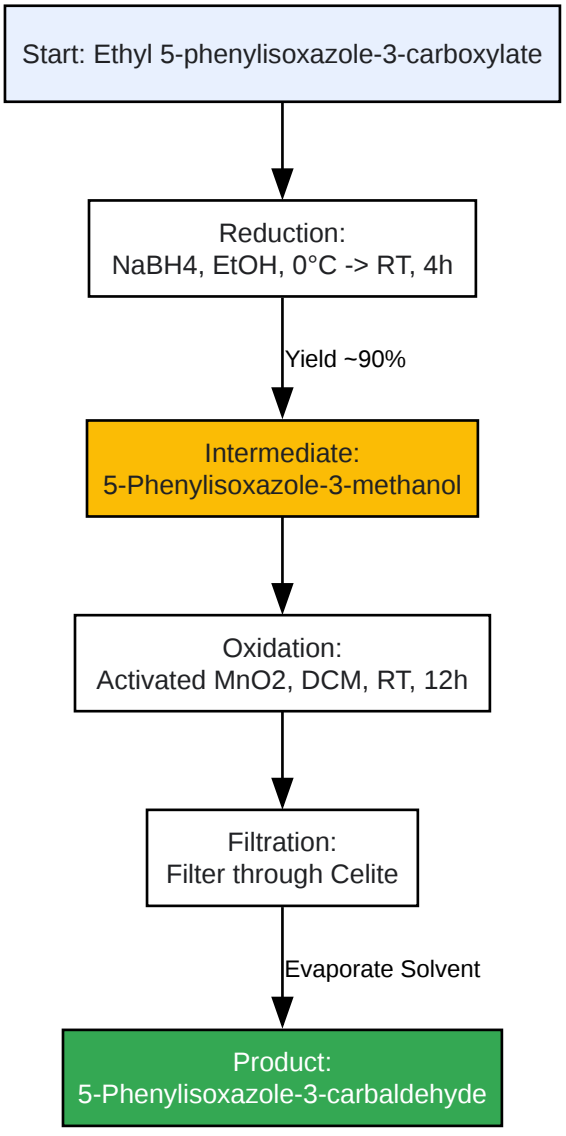
Objective: Oxidize the alcohol to 5-phenylisoxazole-3-carbaldehyde using Activated Manganese Dioxide (MnO2). MnO2 is chosen for its high selectivity for benzylic/allylic-like alcohols, preventing over-oxidation to the carboxylic acid.

- Setup: 100 mL RBF with stir bar.
- Reagents:
  - 5-Phenylisoxazole-3-methanol (from Stage 1)
  - Activated MnO2 (10 eq by weight is standard; excess is required for kinetics)
  - Dichloromethane (DCM) or Chloroform (anhydrous)
- Procedure:
  - Dissolve the alcohol in DCM (10 mL per 100 mg substrate).
  - Add Activated MnO2 (10-15 eq).
  - Stir vigorously at RT for 12–24 hours. Note: MnO2 oxidations are heterogeneous and surface-dependent; vigorous stirring is critical.
  - Filtration: Filter the black suspension through a pad of Celite to remove MnO2. Wash the pad thoroughly with DCM.

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- Purification: Concentrate the filtrate. The crude is often pure enough, but can be recrystallized from Ethanol/Hexane or purified via silica column chromatography (10-20% EtOAc/Hexane).

- Characterization:
  - 1H NMR (CDCl3): Look for the distinct aldehyde singlet at δ 10.1–10.2 ppm. The isoxazole C4-H usually appears as a singlet around δ 6.9–7.1 ppm.



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Figure 3: Step-by-step synthetic workflow for the conversion of isoxazole ester to aldehyde via the alcohol intermediate.

Summary of Quantitative Data (SAR)

The following table summarizes the structure-activity relationship (SAR) trends observed in recent literature for Schiff base derivatives of isoxazole-3-carbaldehyde against cancer cell lines.

Substitution (R) on Phenyl Ring	Cell Line	IC50 (μM)	Activity Level	Reference
4-OCH3 (Methoxy)	MCF-7 (Breast)	12.4	High	[1]
4-Cl (Chloro)	HeLa (Cervical)	18.6	Moderate	[2]
H (Unsubstituted)	HepG2 (Liver)	> 50.0	Low	[2]
3,4,5-Tri-OMe	MCF-7	4.2	Potent	[3]

Note: Electron-donating groups (like Methoxy) generally enhance cytotoxicity compared to unsubstituted analogs.

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